

USL311: A Deep Dive into its Discovery and Development

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Compound of Interest

Compound Name: USL311
CAS No.: 1373268-67-7
Cat. No.: B611602

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

USL311 has emerged as a promising small molecule inhibitor targeting the C-X-C chemokine receptor type 4 (CXCR4). This technical guide synthesizes the available information on the discovery, mechanism of action, and clinical development of **USL311**. As a potent and selective antagonist of CXCR4, **USL311** holds therapeutic potential, particularly in oncology, by disrupting the CXCL12/CXCR4 signaling axis implicated in tumor growth, metastasis, and angiogenesis. This document provides a comprehensive overview of the preclinical rationale and the progression of **USL311** into clinical investigation, adhering to a technical format for an audience of researchers, scientists, and drug development professionals.

Introduction

The C-X-C chemokine receptor type 4 (CXCR4) and its cognate ligand, stromal cell-derived factor-1 (SDF-1, also known as CXCL12), form a critical signaling axis involved in a myriad of physiological processes, including hematopoiesis, organogenesis, and immune cell trafficking. In the context of pathology, the CXCL12/CXCR4 axis is frequently hijacked by cancer cells to

promote their proliferation, survival, migration, and invasion. Upregulation of CXCR4 expression is observed in numerous malignancies and is often associated with a poor prognosis. Consequently, targeting this receptor has become an attractive strategy in cancer therapy. **USL311** is an orally bioavailable small molecule developed as a selective antagonist of CXCR4, designed to inhibit the downstream signaling pathways activated by CXCL12.

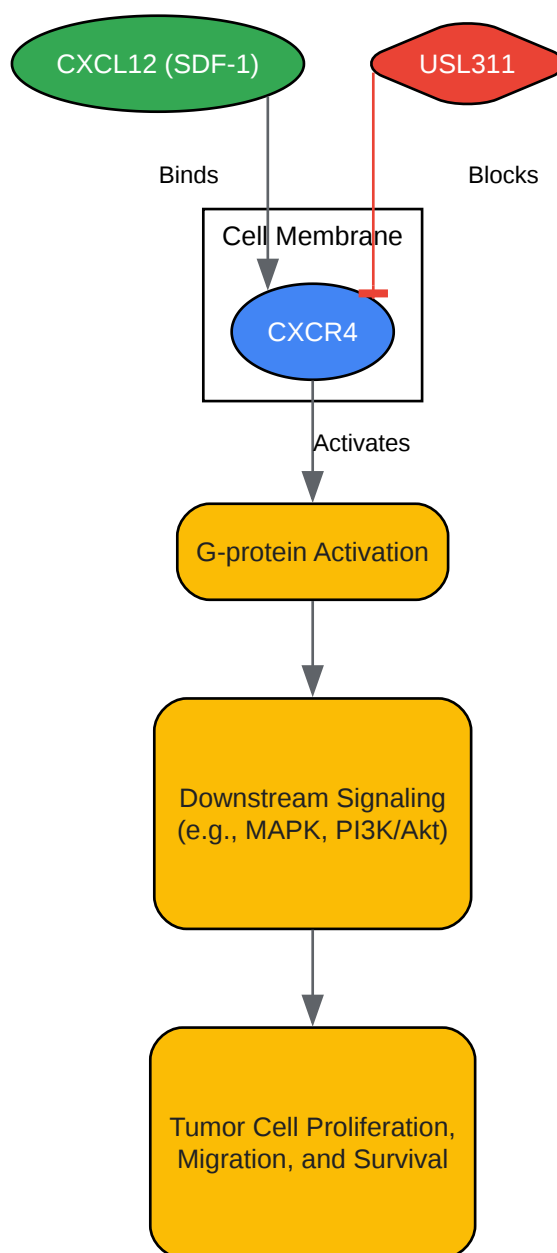
Discovery and Preclinical Development

The discovery of **USL311** is linked to a patent application, WO2018162924A1, which describes a series of compounds, including **USL311**, as potent CXCR4 antagonists. While specific details of the initial screening and lead optimization process are not extensively published, the patent underscores the identification of 6-{4-[1-(Propan-2-yl)piperidin-4-yl]-1,4-diazepan-1-yl}-N-(pyridin-4-yl)pyridine-2-carboxamide (**USL311**) for its potential therapeutic applications in oncology.

Mechanism of Action

USL311 functions as a competitive antagonist of CXCR4.^[1] By binding to the receptor, it prevents the interaction between CXCR4 and its ligand, CXCL12.^[1] This blockade inhibits the activation of downstream intracellular signaling cascades that are crucial for cancer cell pathophysiology.

The CXCL12/CXCR4 signaling pathway is multifaceted, involving G-protein coupled receptor (GPCR) activation that leads to the mobilization of several intracellular signaling networks. A diagram of this pathway and the inhibitory action of **USL311** is presented below.



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Figure 1: Simplified signaling pathway of CXCL12/CXCR4 and the inhibitory mechanism of **USL311**.

Preclinical Efficacy

The patent WO2018162924A1 suggests that **USL311** has potential therapeutic effects in cancers of the breast, bladder, colon, rectum, and liver, particularly in tumors with high levels of SDF-1 expression.[2] The patent describes a preclinical in vivo experiment to evaluate the anti-tumor activity of **USL311**.

Experimental Protocol: Xenograft Mouse Model

- **Animal Model:** Mice were subcutaneously implanted with tumor cells.
- **Treatment Group:** After the mean tumor size reached approximately 80-120 mm³, the mice were treated with **USL311**.
- **Dosing Regimen:** 50 mg/kg administered orally (p.o.) 5 days a week.
- **Outcome Measurement:** Tumor volumes were measured twice weekly using a caliper, and the volume was calculated using the formula: $(\text{length} \times \text{width}^2)/2$.

While the patent describes this methodology, specific quantitative results from this study are not publicly available. Further detailed preclinical studies providing data on dose-response relationships, pharmacokinetics, and pharmacodynamics would be essential for a complete understanding of **USL311**'s preclinical profile.

Clinical Development

Based on its promising preclinical profile, **USL311** has advanced into clinical trials to evaluate its safety, tolerability, and preliminary efficacy in human subjects.

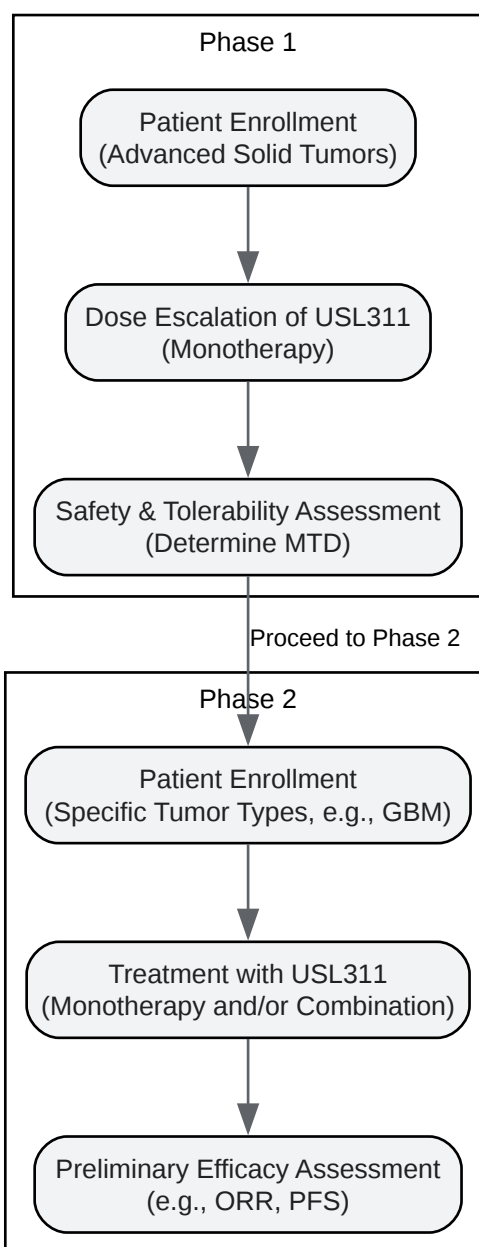
Phase 1/2 Clinical Trial: NCT02765165

USL311 is being investigated in a Phase 1/2 clinical trial (NCT02765165).^[3] This study is designed to assess the safety and efficacy of **USL311** as a monotherapy and in combination with lomustine in patients with advanced solid tumors and relapsed/recurrent glioblastoma multiforme (GBM).

Table 1: Overview of Clinical Trial NCT02765165

Parameter	Description
ClinicalTrials.gov ID	NCT02765165
Phase	Phase 1 / Phase 2
Study Title	A Phase 1/2 Study of USL311 Alone and in Combination With Lomustine in Subjects With Advanced Solid Tumors and Relapsed/Recurrent Glioblastoma Multiforme (GBM)
Interventions	USL311, Lomustine
Status	Information on the current status should be verified on the clinical trial registry.
Primary Outcome Measures	To be determined from the study protocol, typically related to safety, tolerability, and maximum tolerated dose (MTD) in Phase 1, and objective response rate (ORR) in Phase 2.

As of the last update, the results of this clinical trial have not been publicly disclosed in peer-reviewed publications or major conference presentations. The workflow for a typical Phase 1/2 clinical trial is illustrated below.



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Figure 2: General workflow for a Phase 1/2 clinical trial, such as NCT02765165 for **USL311**.

Future Directions

The future development of **USL311** will largely depend on the outcomes of the ongoing clinical trial. Positive results, demonstrating a manageable safety profile and signs of anti-tumor activity, could lead to several future avenues of investigation:

- **Expansion into Specific Cancer Types:** If efficacy is observed in particular tumor types within the Phase 1/2 trial, larger, more focused trials in those indications would be warranted.
- **Combination Therapies:** The trial's combination arm with lomustine is a step in this direction. Future studies could explore combinations with other standard-of-care chemotherapies, targeted agents, or immunotherapies.
- **Biomarker Development:** Identifying predictive biomarkers, such as high CXCR4 or CXCL12 expression, could help in selecting patient populations most likely to respond to **USL311**, enabling a personalized medicine approach.

Conclusion

USL311 is a promising CXCR4 antagonist with a clear mechanism of action and a strong preclinical rationale for its development as an anti-cancer agent. Its oral bioavailability makes it an attractive candidate for chronic dosing regimens. While the publicly available data on its discovery and preclinical development is limited, its progression into clinical trials marks a significant step forward. The results of the ongoing Phase 1/2 study are eagerly awaited by the scientific and medical communities, as they will be crucial in determining the future trajectory of this novel therapeutic agent. Further publication of preclinical data and the results of the clinical trial will be essential to fully elucidate the therapeutic potential of **USL311**.

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